

Essential Guide to the Proper Disposal of (4-Fluoro-3-methylphenyl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Fluoro-3-methylphenyl)methanol

Cat. No.: B1304793

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides detailed, step-by-step procedures for the proper disposal of **(4-Fluoro-3-methylphenyl)methanol**, ensuring laboratory safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key quantitative data for **(4-Fluoro-3-methylphenyl)methanol** is presented below. Understanding these properties is crucial for safe handling and disposal.

Property	Value
Molecular Formula	C ₈ H ₉ FO
Molecular Weight	140.16 g/mol
Appearance	White to off-white solid (based on similar compounds)
Melting Point	61-62°C (for the structurally similar (2,3,5,6-tetrafluoro-4-methylphenyl)methanol)[1]
Boiling Point	201.4±35.0 °C (predicted for the structurally similar (2,3,5,6-tetrafluoro-4-methylphenyl)methanol)[1]
Density	1.423±0.06 g/cm ³ (predicted for the structurally similar (2,3,5,6-tetrafluoro-4-methylphenyl)methanol)[1]
Solubility	Insoluble in water; soluble in organic solvents like benzene and toluene (based on similar compounds).[1]
XlogP (Predicted)	1.5

Health and Safety Information

(4-Fluoro-3-methylphenyl)methanol is a halogenated organic compound. While specific toxicity data for this compound is not readily available, it should be handled with the standard precautions for this chemical class. Halogenated hydrocarbons can be toxic upon inhalation and ingestion.[1] General hazards for similar compounds include:

- Irritation: May cause irritation to the eyes, respiratory system, and skin.[1]
- Flammability: Assumed to be a flammable solid. Keep away from ignition sources.
- Toxicity: Should be handled in a well-ventilated area or a fume hood to avoid inhalation.[1]

Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, when handling this compound.

Step-by-Step Disposal Protocol

The proper disposal of **(4-Fluoro-3-methylphenyl)methanol** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. As a halogenated organic compound, it requires special disposal procedures.

Waste Segregation and Collection

- **Designated Waste Container:** All waste containing **(4-Fluoro-3-methylphenyl)methanol** must be collected in a designated "Halogenated Organic Waste" container.^{[1][2]} This is crucial as halogenated waste is treated differently from non-halogenated organic waste, often at a higher cost.^[3]
- **Avoid Mixing:** Do not mix halogenated waste with non-halogenated organic solvents.^[3] Also, avoid mixing with incompatible materials such as strong acids, bases, or oxidizing agents.
- **Container Compatibility:** Ensure the waste container is made of a material compatible with the chemical and is in good condition with a secure, threaded cap.^[4]

Labeling

- **Clear Identification:** The waste container must be clearly labeled with the words "Hazardous Waste" and "Halogenated Organic Waste".^{[3][4]}
- **Content List:** All chemical constituents in the container must be listed with their approximate percentages. Do not use abbreviations or chemical formulas.^[4]
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Storage

- **Satellite Accumulation Area (SAA):** Store the sealed waste container in a designated and well-ventilated Satellite Accumulation Area within the laboratory.
- **Secondary Containment:** Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.

- Ignition Sources: Keep the storage area away from sources of ignition such as open flames, hot surfaces, and direct sunlight.^[2]

Disposal of Contaminated Materials

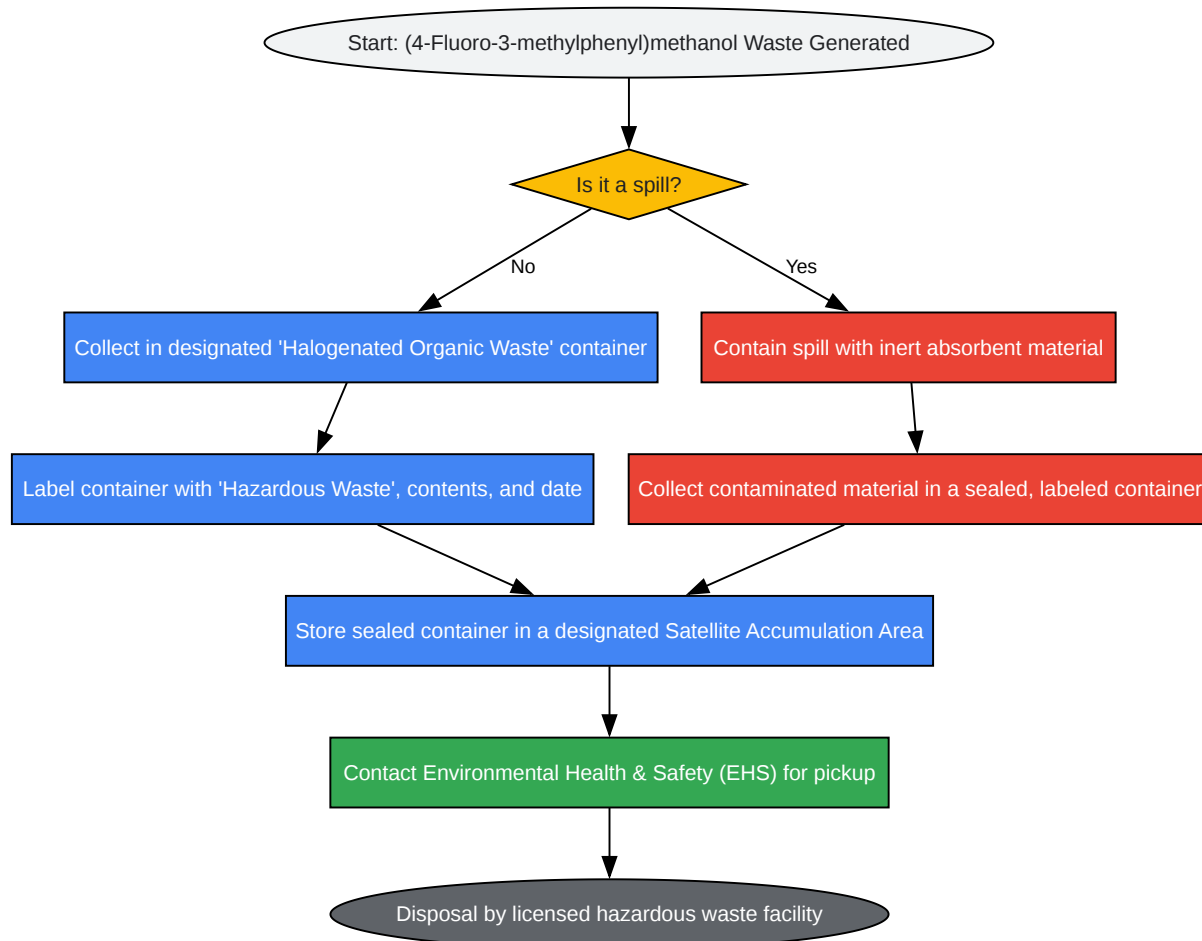
- Empty Containers: "Empty" containers that held **(4-Fluoro-3-methylphenyl)methanol** must be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as halogenated organic waste. After rinsing, the container can be managed for recycling or disposal according to your institution's guidelines, which may include defacing the label and puncturing the container to prevent reuse.
- Contaminated PPE: Dispose of contaminated gloves, absorbent pads, and other disposable materials as hazardous waste in a sealed and properly labeled bag or container.

Arranging for Final Disposal

- Contact EHS: Do not dispose of **(4-Fluoro-3-methylphenyl)methanol** down the drain.^[2] Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and final disposal of the hazardous waste.
- Licensed Disposal Facility: The final disposal will be handled by a licensed hazardous waste management facility, typically through high-temperature incineration.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **(4-Fluoro-3-methylphenyl)methanol** waste.



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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of (4-Fluoro-3-methylphenyl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304793#4-fluoro-3-methylphenyl-methanol-proper-disposal-procedures]

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